

An In-depth Technical Guide to Hexyl Isovalerate: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: *Hexyl isovalerate*

CAS No.: *10032-13-0*

Cat. No.: *B156993*

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This whitepaper provides a comprehensive technical overview of **hexyl isovalerate**, a key ester in the flavor and fragrance industry. It delves into its core chemical and physical properties, spectroscopic profile, typical synthesis methodologies, and diverse applications. This guide is intended for researchers, chemists, and professionals in the fields of food science, fragrance development, and chemical manufacturing who require a detailed understanding of this versatile compound.

Molecular Structure and Chemical Identity

Hexyl isovalerate, also known by its IUPAC name hexyl 3-methylbutanoate, is a fatty acid ester.^[1] It is formed from the condensation of hexanol and isovaleric acid. The molecular structure consists of an eleven-carbon chain, which imparts its characteristic lipophilic nature.

Several identifiers are used to catalogue this chemical compound:

- CAS Number: 10032-13-0^[2]

- Molecular Formula: $C_{11}H_{22}O_2$ [\[3\]](#)
- Molecular Weight: 186.29 g/mol [\[3\]](#)
- IUPAC Name: hexyl 3-methylbutanoate[\[1\]](#)
- Synonyms: Hexyl isopentanoate, Butanoic acid, 3-methyl-, hexyl ester[\[3\]](#)

The structural representation of **hexyl isovalerate** is crucial for understanding its chemical behavior and interactions.

Caption: 2D Chemical Structure of **Hexyl Isovalerate**.

Physicochemical Properties

Hexyl isovalerate is a colorless liquid with a characteristic pungent and fruity odor.[\[1\]](#)[\[4\]](#) Its physical and chemical properties are summarized in the table below, which are critical for its application in various formulations and for ensuring safe handling and storage.

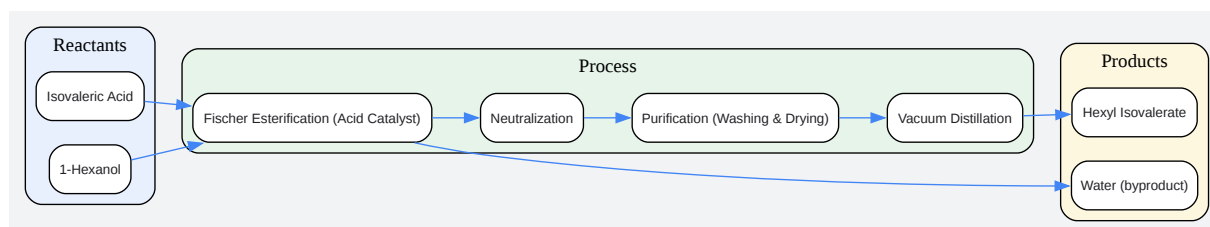
Property	Value	Source(s)
Appearance	Colorless to pale yellow liquid	[5]
Boiling Point	215.0 °C at 760.0 mm Hg	[1] [2] [6]
Flash Point	87.78 °C (190.00 °F) TCC	[2] [5]
Density	0.852 - 0.859 g/cm ³ at 25.00 °C	[2] [5]
Refractive Index	1.417 - 1.421 at 20.00 °C	[2] [5]
Solubility	Soluble in alcohol and most fixed oils; insoluble in water.	[1] [4] [7]
Vapor Pressure	0.158 mm Hg at 25.00 °C (estimated)	[2] [8]

Synthesis and Manufacturing

The primary industrial method for producing **hexyl isovalerate** is through Fischer esterification. This well-established process involves the reaction of isovaleric acid with 1-hexanol in the presence of an acid catalyst. The choice of catalyst is critical for optimizing reaction kinetics and yield, with common choices including sulfuric acid or p-toluenesulfonic acid. The reaction is reversible, and therefore, to drive the equilibrium towards the product side, it is essential to remove the water formed during the reaction, typically through azeotropic distillation.

Experimental Protocol: Fischer Esterification of **Hexyl Isovalerate**

- **Reactant Charging:** In a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, combine equimolar amounts of 1-hexanol and isovaleric acid.
- **Catalyst Addition:** Add a catalytic amount (typically 1-2% of the total reactant weight) of a strong acid catalyst (e.g., concentrated sulfuric acid).
- **Reaction:** Heat the mixture to reflux. The water produced will be collected in the Dean-Stark trap, driving the reaction to completion.
- **Neutralization:** After the theoretical amount of water has been collected, cool the reaction mixture and neutralize the acid catalyst with a weak base, such as a sodium bicarbonate solution.
- **Purification:** The crude ester is then washed with water to remove any remaining salts and unreacted acid. The organic layer is separated and dried over an anhydrous salt like magnesium sulfate.
- **Distillation:** The final product is purified by vacuum distillation to achieve the desired purity.



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